

Molecular formula and weight of Allyl lactate

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Compound of Interest

Compound Name: *Allyl lactate*

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An In-depth Technical Guide to **Allyl Lactate** for Researchers and Drug Development Professionals

Introduction

Allyl lactate, an ester of lactic acid and allyl alcohol, is a chemical compound with applications in various fields of chemical synthesis. This document provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and an exploration of the broader role of lactate in biological signaling pathways, which is of significant interest to researchers in drug development.

Chemical and Physical Properties

Allyl lactate is a clear, colorless, and mobile liquid.^[1] Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₃	[2][3]
Molecular Weight	130.14 g/mol	[2][3]
Boiling Point	175-176°C at 740 mm Hg	[1]
79°C at 25 mm Hg	[1]	
56-60°C at 8 mm Hg	[1]	
Density (d ₄ ²⁰)	1.0452 g/cm ³	[1]
Refractive Index (n _D ²⁰)	1.4369	[1]

Experimental Protocol: Synthesis of Allyl Lactate

The following is a detailed methodology for the synthesis of **allyl lactate**, adapted from a procedure in Organic Syntheses. This esterification process involves the reaction of lactic acid with an excess of allyl alcohol in the presence of an acid catalyst.

Materials and Equipment

- 80% Lactic Acid (675 g, 6 moles)
- Benzene (300 ml)
- Concentrated Sulfuric Acid (5 ml)
- Allyl Alcohol (1394 g, 24 moles)
- Anhydrous Sodium Acetate (18 g)
- 3-liter three-necked round-bottomed flask
- Capillary ebullition tube
- 75 cm Vigreux column
- Dean and Stark trap (Barrett modification preferred)

- Reflux condenser
- Distillation head
- 3-liter round-bottomed receiving flask
- Ice-salt bath

Procedure

- Initial Setup and Dehydration:
 - Place 675 g of 80% lactic acid, 300 ml of benzene, and 5 ml of concentrated sulfuric acid into the 3-liter three-necked flask fitted with a capillary ebullition tube.
 - Attach the Vigreux column, Dean and Stark trap, and reflux condenser.
 - Heat the mixture to reflux.
 - Continuously remove the aqueous layer from the trap until the rate of water liberation slows significantly. This step removes water from the lactic acid, forming a linear lactic acid polymer.^[1]
- Esterification:
 - Add 1394 g of allyl alcohol to the reaction mixture. A large excess of alcohol is crucial for achieving a high yield.^[1]
 - Continue refluxing and removing water until water production ceases.
- Neutralization and Initial Distillation:
 - Neutralize the sulfuric acid catalyst by adding 18 g of anhydrous sodium acetate.
 - Replace the fractionating column with a short distillation head.
 - Cool the receiving flask in an ice-salt bath.

- Distill the liquid rapidly under reduced pressure (initially water pump, then ~5 mm Hg) to separate the product from the viscous residue containing inorganic salts.
- Fractional Distillation and Purification:
 - Fractionally distill the collected distillate through the Vigreux column.
 - The first fraction collected is the benzene-allyl alcohol binary azeotrope (boiling point ~76.8°C).
 - Distill off the excess allyl alcohol (boiling point ~97°C).
 - Once most of the allyl alcohol is removed, reduce the pressure to about 50 mm Hg to remove the remainder.
 - The final product, **allyl lactate**, is then distilled at 56-60°C/8 mm Hg.[1] The expected yield is between 693–710 g (89–91%).[1]

Visualization of Experimental Workflow

The synthesis of **allyl lactate** can be visualized as a multi-step process involving dehydration, esterification, and purification.



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Caption: Workflow for the synthesis of **allyl lactate**.

Lactate in Biological Signaling

While **allyl lactate** itself is primarily a synthetic intermediate, the lactate moiety is a key signaling molecule in various biological processes.[4] Understanding these pathways is crucial

for researchers in drug development, as lactate signaling is implicated in inflammation, cancer metabolism, and immune regulation.[\[4\]](#)[\[5\]](#)

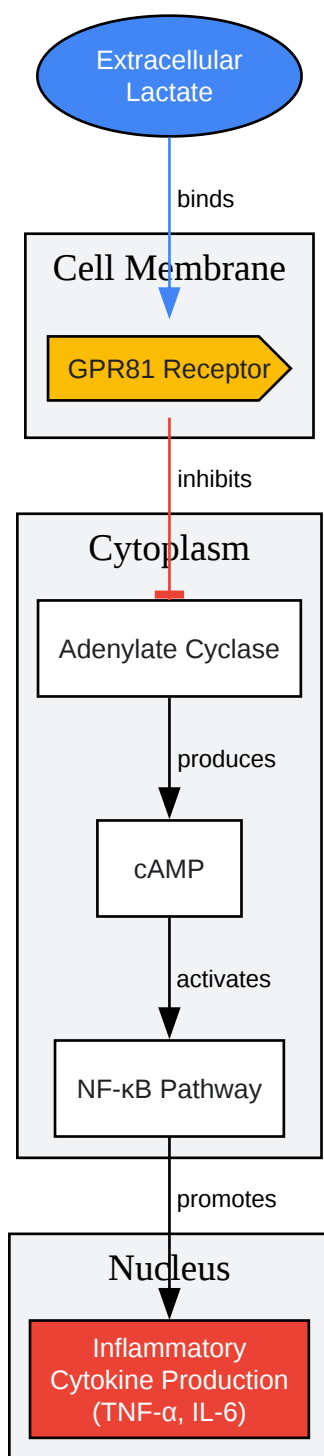
Overview of Lactate Signaling Pathways

Lactate exerts its signaling effects through several mechanisms, including:

- The Lactate/HIF-1 α Pathway: Under hypoxic conditions, stabilized Hypoxia-Inducible Factor 1-alpha (HIF-1 α) promotes glycolysis, leading to lactate production. Accumulated lactate, in turn, can influence HIF-1 α activity, creating a feedback loop that affects angiogenesis and pro-inflammatory gene expression.[\[5\]](#)
- The Lactate/GPR81 Pathway: Lactate can act as a ligand for the G protein-coupled receptor 81 (GPR81).[\[5\]](#) Activation of this pathway can inhibit downstream signaling cascades like NF- κ B, leading to reduced production of inflammatory cytokines such as TNF- α and IL-6.[\[5\]](#)
- The Lactate/NF- κ B Pathway: Intracellular lactate accumulation can trigger the phosphorylation of I κ B α , which leads to the activation of the transcription factor NF- κ B. This can induce the expression of genes involved in cell migration and angiogenesis.[\[5\]](#)

Visualization of a Lactate Signaling Pathway

The following diagram illustrates the Lactate/GPR81 signaling pathway, a key mechanism by which lactate modulates cellular responses.



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Caption: The Lactate/GPR81 signaling pathway.

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